

Essential Safety and Handling Protocols for ARM165

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Compound of Interest

Compound Name: ARM165

Cat. No.: B15619399

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **ARM165**, a PIK3CG PROTAC (Proteolysis Targeting Chimera) degrader. Given the absence of a specific Safety Data Sheet (SDS) for **ARM165**, these recommendations are based on best practices for handling potent, powdered chemical compounds and similar PROTAC molecules in a laboratory setting.

I. Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is crucial to minimize exposure to **ARM165**, particularly when handling the compound in its powdered form. The following table summarizes the recommended PPE for various laboratory tasks involving **ARM165**.

Task Category	Primary PPE	Secondary/Task-Specific PPE
General Laboratory Work	• Safety glasses with side shields • Standard laboratory coat • Closed-toe shoes	• Nitrile gloves
Handling of Powders/Solids (e.g., weighing, aliquoting)	• Full-face respirator with appropriate particulate filters • Chemical-resistant disposable gown or coveralls • Double-gloving (e.g., nitrile gloves) • Disposable shoe covers	• Head covering • Chemical-resistant apron
Handling of Liquids/Solutions (e.g., solvent preparation, cell treatment)	• Chemical splash goggles or a full-face shield • Chemical-resistant gloves (e.g., nitrile) • Chemical-resistant apron over a lab coat	• Elbow-length gloves for larger volumes
Equipment Cleaning & Decontamination	• Chemical splash goggles or a full-face shield • Heavy-duty, chemical-resistant gloves • Waterproof or chemical-resistant apron	• Respirator (if aerosols or vapors may be generated)

Note: Always inspect PPE for damage before use and ensure proper fit. Dispose of single-use PPE as hazardous waste after completion of the task.

II. Operational Plan: Safe Handling Procedures

Adherence to a strict operational plan is vital to ensure the safe handling of **ARM165** at every stage.

A. Preparation:

- Designated Area: All work with powdered **ARM165** must be conducted in a designated area, such as a certified chemical fume hood or a powder containment hood.

- Ventilation: Ensure proper functioning of the ventilation system before commencing work.
- Equipment Assembly: Gather all necessary equipment, including spatulas, weigh boats, vials, and solvents, and place them within the containment area before introducing the compound.
- Quantity Minimization: Only handle the minimum quantity of **ARM165** required for the experiment to reduce the risk of exposure and waste generation.
- Documentation Review: If a supplier-specific Safety Data Sheet (SDS) is available, review it thoroughly before handling the compound.

B. Handling:

- PPE Adherence: Wear the appropriate PPE as outlined in the table above at all times.
- Avoid Contact: Take extreme care to avoid direct contact with the skin and eyes.
- Aerosol Prevention: Handle the powdered compound gently to prevent the generation of dust and aerosols. When preparing solutions, add the solvent to the compound slowly.

C. Post-Handling:

- Decontamination: Thoroughly decontaminate all work surfaces and non-disposable equipment with an appropriate solvent (e.g., 70% ethanol) after use.
- PPE Removal: Remove PPE in the reverse order it was put on, taking care to avoid self-contamination. For instance, remove outer gloves, then gown, then inner gloves.
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.

III. Disposal Plan

Proper disposal of **ARM165** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused/Expired ARM165 Powder	• Treat as hazardous chemical waste. • Collect in a clearly labeled, sealed, and puncture-resistant container. • Arrange for disposal through your institution's hazardous waste management program.
Contaminated Labware (e.g., pipette tips, vials, gloves)	• Collect in a designated hazardous waste container lined with a chemically resistant bag. • Do not mix with general laboratory waste.
Liquid Waste (e.g., solutions containing ARM165)	• Collect in a sealed, leak-proof, and clearly labeled hazardous waste container. • Do not dispose of down the drain.[1]
Empty ARM165 Containers	• Triple-rinse with a suitable solvent. • Collect the rinsate as hazardous liquid waste. • Deface the label on the empty container before disposing of it according to institutional guidelines for chemically contaminated glass or plastic.

Note: Always follow your institution's and local regulations for hazardous waste disposal.[\[1\]](#)[\[2\]](#)

IV. Experimental Protocols

A. Signaling Pathway Analysis: PI3Ky/AKT Inhibition

ARM165 functions by degrading PIK3CG, a catalytic subunit of PI3Ky, which in turn inhibits the downstream AKT signaling pathway. A common method to assess this is through Western blotting.

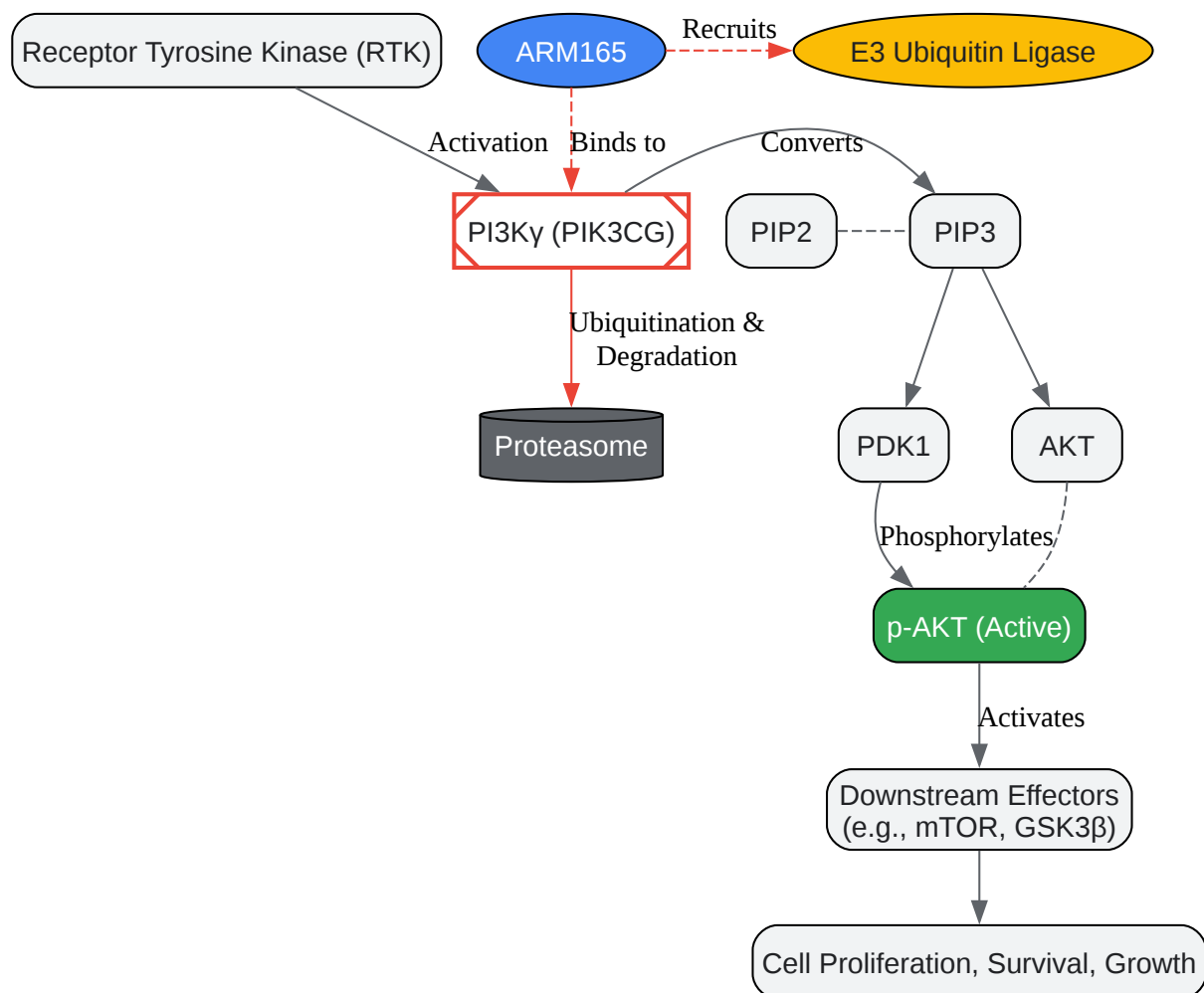
Experimental Workflow for Western Blot Analysis:



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Caption: Workflow for assessing **ARM165**-mediated degradation of PIK3CG and inhibition of AKT signaling.

B. PI3Ky/AKT Signaling Pathway



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Caption: **ARM165** targets PIK3CG for proteasomal degradation, inhibiting the PI3Kγ/AKT signaling pathway.

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References

- 1. Chapter 20, Chemical Hygiene Plan: Chemical Waste Management | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 2. engineering.purdue.edu [engineering.purdue.edu]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for ARM165]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619399/docs#essential-safety-and-handling-protocols-for-arm165]

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